

# Application Notes and Protocols for IEICO-4F in Organic Optoelectronic Devices

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## Compound of Interest

Compound Name: *leico-4F*  
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A Note to Researchers: The following application notes pertain to the use of **IEICO-4F**, a non-fullerene acceptor, in the fabrication of organic solar cells and organic photodetectors. It is important to clarify that **IEICO-4F** is a material utilized in organic electronics and not a therapeutic agent. Therefore, the terms "delivery systems" and "formulations" are interpreted within the context of device engineering, referring to active layer blend compositions and thin-film deposition techniques, respectively.

## Overview of IEICO-4F for Organic Photovoltaics

**IEICO-4F** is a low band-gap, non-fullerene acceptor (NFA) characterized by its A-D-A (Acceptor-Donor-Acceptor) structure.<sup>[1]</sup> Its chemical name is 2,2'-((2Z,2'Z)-(((4,4,9,9-tetrakis(4-hexylphenyl)-4,9-dihydro-sindaceno[1,2-b:5,6-b']dithiophene-2,7-diyl)bis(4-((2-ethylhexyl)oxy)thiophene-5,2-diyl))bis(methanylylidene))bis(5,6-difluoro-3-oxo-2,3-dihydro-1H-indene-2,1-diylidene))dimalononitrile.<sup>[1]</sup> A key feature of **IEICO-4F** is its strong absorption in the near-infrared (NIR) region, with a maximum absorption around 860 nm, making it highly suitable for applications in high-performance organic solar cells (OSCs) and panchromatic organic photodetectors (OPDs).<sup>[1]</sup>

# IEICO-4F Formulations for High-Performance Organic Solar Cells

The performance of **IEICO-4F**-based OSCs is highly dependent on the formulation of the active layer, which typically consists of a blend of a donor polymer and **IEICO-4F** as the acceptor. The choice of donor, the donor-to-acceptor (D:A) ratio, and the use of solvent additives are critical parameters.

## Recommended Donor Polymers:

- PTB7-Th (Poly[[4,8-bis[(2-ethylhexyl)oxy]benzo[1,2-b:4,5-b']dithiophene-2,6-diyl][3-fluoro-2-[(2-ethylhexyl)carbonyl]thieno[3,4-b]thiophenediyl]]): A widely used donor polymer that has shown excellent performance when blended with **IEICO-4F**, leading to high power conversion efficiencies (PCEs).[\[2\]](#)[\[3\]](#)
- PBDTTT-OFT: Another effective donor polymer for use with **IEICO-4F**.[\[4\]](#)
- P3HT (Poly(3-hexylthiophene-2,5-diyl)): Can be used in ternary blend systems for OPDs.[\[1\]](#)

## Quantitative Data on IEICO-4F Formulations and Device Performance:

The following tables summarize the performance of organic solar cells fabricated with various **IEICO-4F** formulations.

Table 1: Performance of PTB7-Th:**IEICO-4F** Binary and Ternary Blend Solar Cells

Donor:Acceptor(s) (Ratio by weight)	Solvent Additive	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference(s)
PTB7-Th:IEICO-4F (1:1.5)	4% 1-Chloronaphthalene (CN)	0.70	21.91	60	9.35	[5]
PTB7-Th:IEICO-4F (Optimized)	1-Chloronaphthalene (CN)	0.71	27.3	66	12.8	[2][6]
PTB7-Th:BIT-4F-T:IEICO-4F (0.9:0.1:1)	Not Specified	-	-	-	14.0	[1]
PTB7-Th:PC71B-M:IEICO-4F	Not Specified	0.71	25.90	73.20	13.53	[7]

Table 2: Performance of Other Donor:IEICO-4F Blend Solar Cells

Donor:Acceptor (Ratio by weight)	Solvent Additive	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference(s)
PBDTTT-OFT:IEICO-4F (Optimized)	3% 1-Chloronaphthalene (CN)	0.698	25.5	73.4	13.0	[4]
PTB7-Th:IEBICO-4F (1:1.2)	Not Specified	-	-	-	10.63	[8]
PTB7-Th:IEHICO-4F (1:1.2)	Not Specified	-	-	-	10.64	[8]

## Experimental Protocols for Device Fabrication (Delivery Systems)

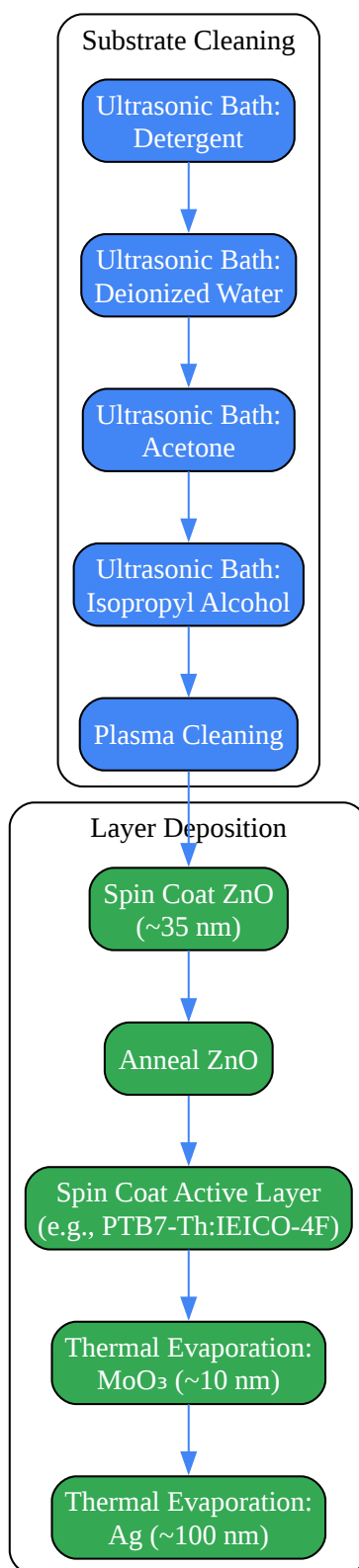
The most common method for depositing the **IEICO-4F** active layer is solution processing, typically via spin coating. The following protocol outlines a general procedure for fabricating an inverted organic solar cell.

### Materials and Reagents:

- Indium Tin Oxide (ITO)-coated glass substrates
- Detergent solution
- Deionized water
- Acetone
- Isopropyl alcohol

- Zinc Oxide (ZnO) precursor solution (e.g., zinc acetate dihydrate in 2-methoxyethanol and ethanolamine)
- Donor Polymer (e.g., PTB7-Th)
- **IEICO-4F**
- Solvent (e.g., Chlorobenzene)
- Solvent Additive (e.g., 1-Chloronaphthalene (CN) or 1,8-diiodooctane (DIO))
- Molybdenum Oxide ( $\text{MoO}_3$ )
- Silver (Ag)

## Device Fabrication Workflow:



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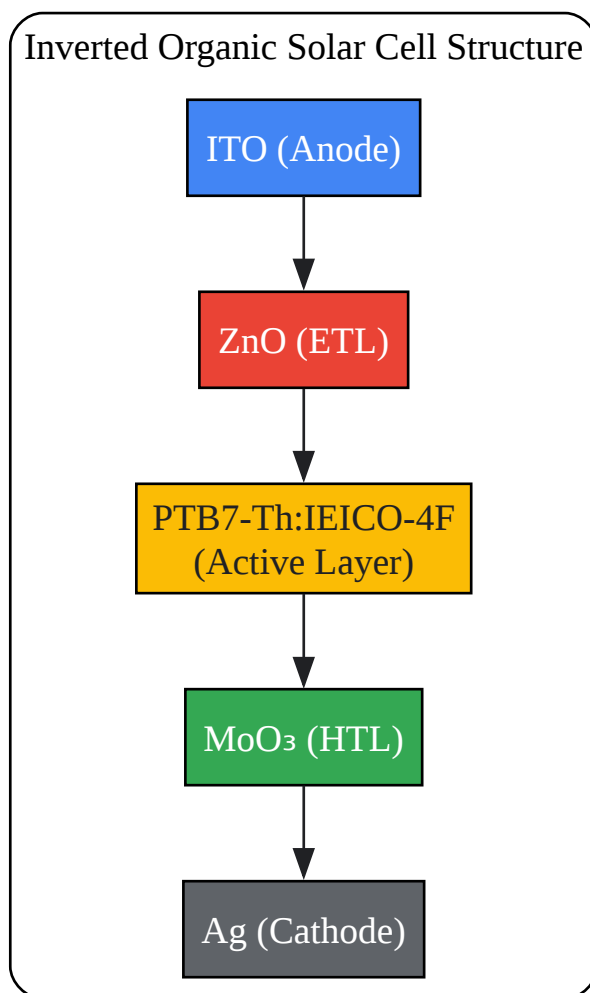
## Device Fabrication Workflow

## Detailed Protocol for an Inverted OSC:

- Substrate Cleaning:
  - Clean ITO-coated glass substrates sequentially in an ultrasonic bath with detergent solution, deionized water, acetone, and isopropyl alcohol for 20 minutes each.[\[2\]](#)
  - Dry the substrates with nitrogen gas and treat with oxygen plasma.[\[5\]](#)
- Electron Transport Layer (ETL) Deposition:
  - Prepare a ZnO precursor solution.
  - Spin-coat the ZnO solution onto the cleaned ITO substrates (e.g., at 4000 rpm for 40 s) to form a layer of approximately 35 nm.[\[5\]](#)
  - Anneal the ZnO-coated substrates at a specified temperature (e.g., 150°C for 10 minutes).[\[5\]](#)
- Active Layer Formulation and Deposition:
  - Prepare the active layer solution by dissolving the donor polymer (e.g., PTB7-Th) and **IEICO-4F** in a solvent like chlorobenzene at a specific concentration (e.g., 25 mg/ml).[\[5\]](#) The donor-to-acceptor ratio is a critical parameter to optimize (e.g., 1:1.5 by weight).[\[5\]](#)
  - Add a solvent additive, such as 1-chloronaphthalene (e.g., 4% by volume), to the solution to optimize the blend morphology.[\[5\]](#)
  - Spin-coat the active layer solution onto the ZnO layer.
- Hole Transport Layer (HTL) and Electrode Deposition:
  - Transfer the substrates to a thermal evaporator.
  - Deposit a thin layer of MoO<sub>3</sub> (e.g., 10 nm) as the hole transport layer.[\[5\]](#)
  - Deposit a layer of Ag (e.g., 100 nm) as the top electrode.[\[5\]](#)

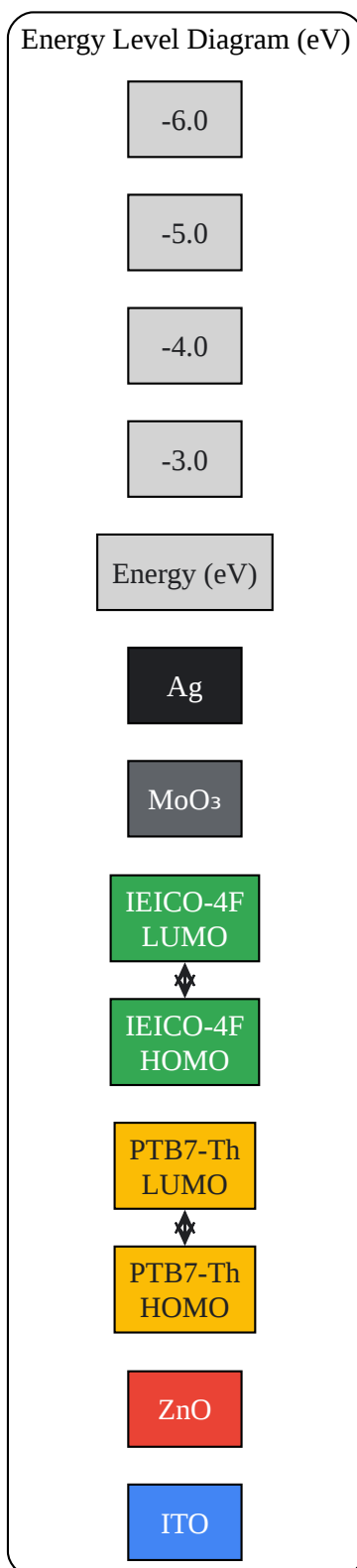
## Device Architecture and Energy Level Diagram

The following diagrams illustrate a typical inverted device structure for an **IEICO-4F** based organic solar cell and the corresponding energy level alignment, which is crucial for efficient charge separation and transport.



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Inverted Device Architecture



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Energy Level Alignment

## Characterization of IEICO-4F Based Devices

After fabrication, it is essential to characterize the devices to evaluate their performance.

### Current Density-Voltage (J-V) Measurement:

- Use a solar simulator with a standard AM1.5G spectrum at 100 mW/cm<sup>2</sup> illumination.
- Measure the J-V characteristics to determine the key photovoltaic parameters: open-circuit voltage (V<sub>oc</sub>), short-circuit current density (J<sub>sc</sub>), fill factor (FF), and power conversion efficiency (PCE).

### External Quantum Efficiency (EQE) Measurement:

- Measure the EQE spectrum to determine the device's efficiency at converting photons of different wavelengths into charge carriers.
- The integrated EQE spectrum should correspond to the J<sub>sc</sub> value obtained from the J-V measurement.

### Morphological Characterization:

- Techniques such as Atomic Force Microscopy (AFM) and Transmission Electron Microscopy (TEM) can be used to study the morphology of the active layer blend, which is crucial for understanding device performance.[9]

By following these application notes and protocols, researchers can effectively utilize **IEICO-4F** to fabricate high-performance organic solar cells and photodetectors. Optimization of the formulation and fabrication process is key to achieving the best possible device performance.

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